

MK-8033 hydrochloride solubility and stability issues

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Compound of Interest

Compound Name: MK-8033 hydrochloride

Cat. No.: B1139453

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MK-8033 Hydrochloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and stability of **MK-8033 hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What is **MK-8033 hydrochloride** and what is its mechanism of action?

MK-8033 hydrochloride is an orally active and ATP-competitive dual inhibitor of c-Met and Ron kinases, with IC₅₀ values of 1 nM and 7 nM, respectively.^[1] It shows preferential binding to the activated kinase conformation.^[1] By inhibiting the autophosphorylation of the c-Met protein, MK-8033 disrupts c-Met signal transduction pathways, which can induce cell death in tumor cells that overexpress or have constitutively activated c-Met.^[1]

Q2: In which research areas is **MK-8033 hydrochloride** commonly used?

MK-8033 hydrochloride is primarily used in cancer research, particularly for studies involving breast cancer, bladder cancer, and non-small cell lung cancer (NSCLC).^[1]

Q3: What are the recommended storage conditions for **MK-8033 hydrochloride**?

For optimal stability, it is crucial to adhere to the following storage guidelines:

Form	Storage Temperature	Duration	Special Instructions
Solid Powder	4°C	Up to 3 years	Keep sealed and away from moisture.
Stock Solution	-20°C	Up to 1 month	Keep sealed and away from moisture. Aliquot to avoid repeated freeze-thaw cycles.
-80°C	Up to 6 months	Keep sealed and away from moisture. Aliquot to avoid repeated freeze-thaw cycles.	

Troubleshooting Guide: Solubility Issues

Researchers may encounter challenges with the solubility of **MK-8033 hydrochloride**. This guide provides solutions to common problems.

Problem 1: Difficulty dissolving **MK-8033 hydrochloride** powder.

Cause: **MK-8033 hydrochloride** has limited solubility in common solvents. The hygroscopic nature of solvents like DMSO can also negatively impact solubility if the solvent is not fresh.

Solution:

- **Solvent Selection:** Refer to the solubility data below. For cell culture experiments, DMSO is a common choice for creating a stock solution, which is then further diluted in aqueous media.
- **Use Fresh Solvents:** Always use newly opened, anhydrous grade solvents, especially DMSO, as it readily absorbs moisture from the air, which can reduce the solubility of the compound.

- **Physical Assistance:** Sonication and gentle warming can significantly aid in dissolution. One supplier notes that solubility in DMSO can be increased to 125 mg/mL with ultrasonication and heating to 60°C.

Solubility Data

Solvent	Solubility (mg/mL)	Molar Equivalent (mM)	Notes
Water	7.14	14.06	Requires sonication. [1]
DMSO	5.88	11.58	Requires sonication. [1] Use of newly opened DMSO is recommended as its hygroscopic nature can significantly impact solubility. [1]
DMSO	125	279.06	Requires ultrasonication and warming to 60°C.

Problem 2: Precipitation of the compound after dilution of a stock solution in aqueous media.

Cause: **MK-8033 hydrochloride** has poor aqueous solubility. When a concentrated DMSO stock solution is diluted into an aqueous buffer or cell culture medium, the compound can precipitate out of solution.

Solution:

- **Lower Final Concentration:** Ensure the final concentration in your aqueous medium is below the aqueous solubility limit.
- **Stepwise Dilution:** Instead of a single large dilution, perform serial dilutions.

- Use of Surfactants or Co-solvents: For in vivo studies, a formulation containing PEG300, Tween-80, and saline has been used to achieve a clear solution of at least 0.59 mg/mL.[1]
- Filtration: If you prepare an aqueous stock solution, it is recommended to filter-sterilize it using a 0.22 µm filter before use.[1]

Troubleshooting Guide: Stability Issues

Maintaining the stability of **MK-8033 hydrochloride** in solution is critical for reproducible experimental results.

Problem 1: Loss of compound activity in solution over time.

Cause: **MK-8033 hydrochloride**, like many small molecules, can be susceptible to degradation under certain conditions.

Solution:

- Proper Storage: Adhere strictly to the recommended storage conditions for stock solutions (-20°C for short-term and -80°C for long-term storage).[1]
- Avoid Freeze-Thaw Cycles: Aliquot stock solutions into single-use volumes to prevent degradation from repeated temperature changes.[1]
- pH Considerations: While specific data for **MK-8033 hydrochloride** is limited, hydrochloride salts of other compounds have shown pH-dependent stability. It is advisable to maintain a stable pH in your experimental solutions.
- Protection from Light: Although specific photostability data is not available, it is good laboratory practice to protect solutions from direct light, especially for long-term storage or during experiments.

Problem 2: Suspected degradation of the compound.

Cause: Exposure to harsh conditions such as extreme pH, high temperatures, or oxidizing agents can lead to the degradation of **MK-8033 hydrochloride**.

Solution:

- **Forced Degradation Studies:** To understand the stability of **MK-8033 hydrochloride** under your specific experimental conditions, you can perform forced degradation studies. This involves intentionally exposing the compound to harsh conditions (e.g., acid, base, heat, oxidation, light) and analyzing the degradation products.
- **Analytical Methods:** Use stability-indicating analytical methods, such as High-Performance Liquid Chromatography (HPLC), to separate and quantify the intact drug from any potential degradation products.

Experimental Protocols & Methodologies

Preparation of a 10 mM Stock Solution in DMSO

- **Weighing:** Accurately weigh out a precise amount of **MK-8033 hydrochloride** powder (Molecular Weight: 507.99 g/mol). For example, to prepare 1 mL of a 10 mM stock solution, you would need 5.08 mg.
- **Solvent Addition:** Add the appropriate volume of fresh, anhydrous DMSO. For the example above, add 1 mL of DMSO.
- **Dissolution:** Vortex the solution and sonicate in a water bath until the solid is completely dissolved. Gentle warming (up to 60°C) can be applied if necessary.
- **Storage:** Aliquot the stock solution into single-use vials and store at -80°C for up to 6 months.

Preparation of an In Vivo Formulation (≥ 0.59 mg/mL)[1]

- **Prepare a DMSO Stock:** Prepare a 5.9 mg/mL stock solution of **MK-8033 hydrochloride** in DMSO.
- **Mixing:** To prepare 1 mL of the final formulation, take 100 μ L of the DMSO stock solution and add it to 400 μ L of PEG300. Mix thoroughly.
- **Add Surfactant:** Add 50 μ L of Tween-80 to the mixture and mix until uniform.
- **Final Dilution:** Add 450 μ L of Saline to bring the final volume to 1 mL. The resulting solution should be clear.

Visualizations

Stock Solution Preparation

Weigh MK-8033 HCl

Add fresh DMSO

Vortex & Sonicate
(Warm if needed)

Aliquot & Store at -80°C

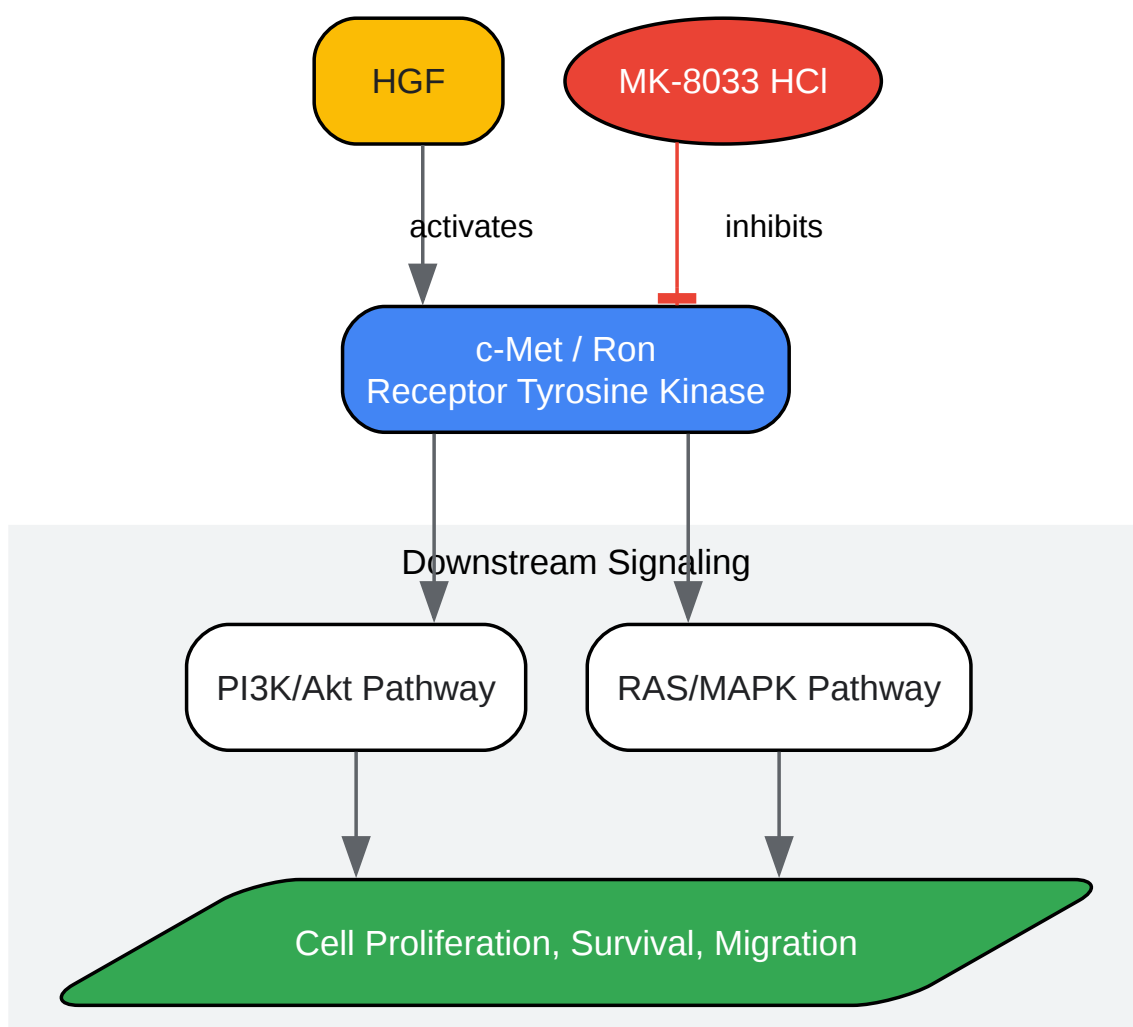
Experimental Use

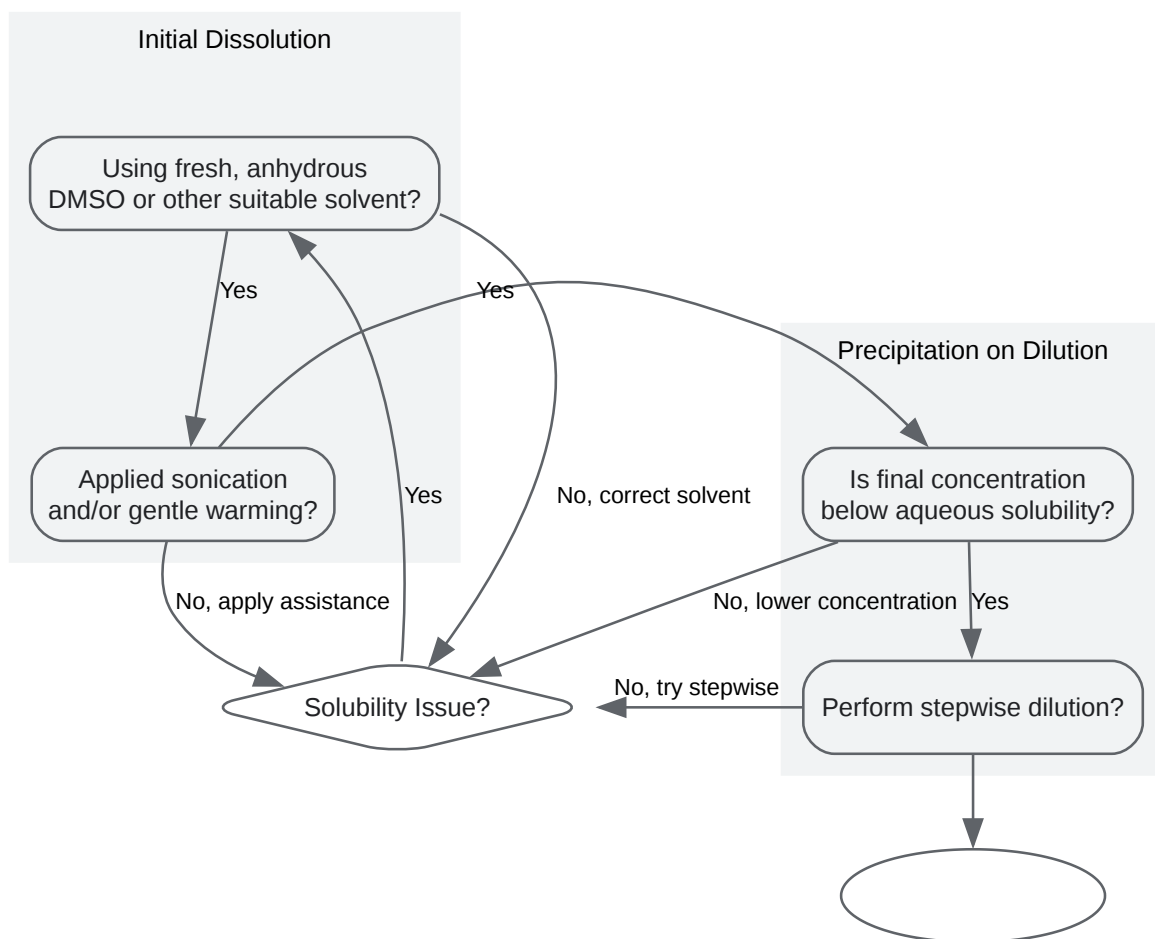
Thaw aliquot

Dilute in media/buffer

Treat cells/animals

Analyze results





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References

- 1. medchemexpress.com [medchemexpress.com]
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